

Proper Disposal and Safety Protocols for WAY-213613

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Compound of Interest

Compound Name: WAY-213613

Cat. No.: B1683084

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the EAAT2 Inhibitor, **WAY-213613**.

This document provides essential safety and logistical information for the proper handling and disposal of **WAY-213613**, a potent and selective non-substrate inhibitor of the Excitatory Amino Acid Transporter 2 (EAAT2). Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing environmental impact.


Chemical and Physical Properties

WAY-213613 is a valuable research tool for studying glutamate transport and its role in neurological disorders.^[1] A summary of its key quantitative data is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₆ H ₁₃ BrF ₂ N ₂ O ₄
Molecular Weight	415.19 g/mol
Appearance	White to off-white solid powder[2]
Purity	≥98%
Solubility	Soluble in DMSO and 1eq. NaOH
Storage	Desiccate at room temperature. For long-term storage, -20°C is recommended.[2]
CAS Number	868359-05-1

Safety and Handling

While a comprehensive Safety Data Sheet (SDS) for **WAY-213613** is not readily available, safety information from suppliers indicates the following hazards:

- GHS Pictogram:
 -  alt text
(GHS07)
- Signal Word: Warning
- Hazard Statement: H302 (Harmful if swallowed)
- Hazard Class: Acute Toxicity 4, Oral

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.

Handling Precautions:

- Avoid inhalation of dust or fumes. Handle in a well-ventilated area or in a chemical fume hood.
- Avoid contact with skin and eyes. In case of contact, flush immediately with copious amounts of water.
- Do not ingest. If swallowed, seek immediate medical attention.

Proper Disposal Procedures

As a halogenated aromatic compound, **WAY-213613** requires specific disposal procedures to mitigate environmental risks.

Step 1: Segregation

- Collect all waste containing **WAY-213613**, including unused product, contaminated consumables (e.g., pipette tips, vials), and solutions, in a dedicated and clearly labeled hazardous waste container.
- Do not mix with non-halogenated chemical waste.

Step 2: Container Labeling

- The waste container must be labeled as "Hazardous Waste" and clearly indicate "Halogenated Organic Compounds."
- List all contents of the container, including **WAY-213613** and any solvents used.

Step 3: Storage

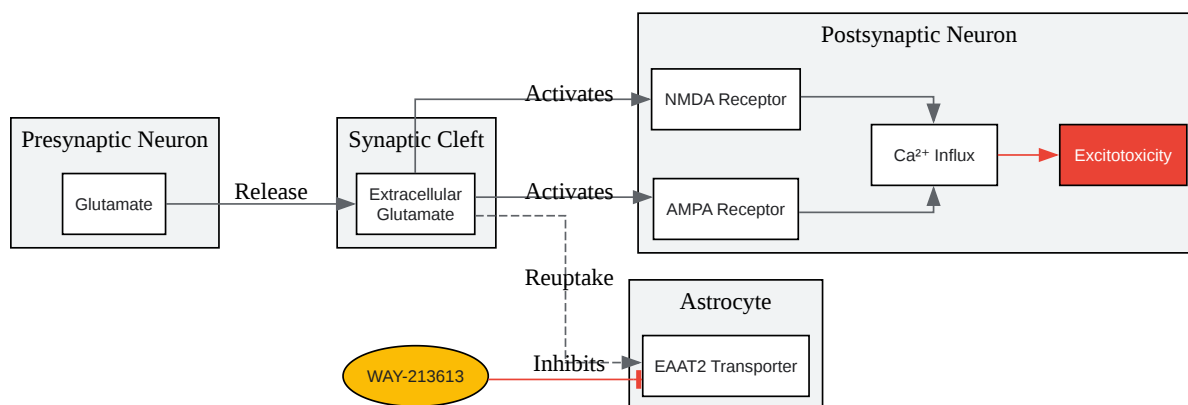
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.

Step 4: Final Disposal

- Dispose of the hazardous waste through a licensed and certified environmental waste disposal company.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Do not dispose of **WAY-213613** down the drain or in regular solid waste.

Mechanism of Action and Signaling Pathway

WAY-213613 selectively inhibits the Excitatory Amino Acid Transporter 2 (EAAT2), which is primarily responsible for the reuptake of glutamate from the synaptic cleft.[1] Inhibition of EAAT2 leads to an accumulation of extracellular glutamate, which can overstimulate postsynaptic glutamate receptors (e.g., NMDA and AMPA receptors). This overstimulation can lead to excessive calcium influx into the neuron, initiating a cascade of intracellular events that can ultimately result in excitotoxicity and neuronal cell death.



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Caption: Signaling pathway of **WAY-213613**-induced glutamate excitotoxicity.

Experimental Protocols

Detailed experimental protocols involving **WAY-213613** will vary depending on the specific research application. However, a general protocol for preparing a stock solution is provided below.

Preparation of a 10 mM Stock Solution in DMSO:

- Materials: **WAY-213613** powder, Dimethyl sulfoxide (DMSO), appropriate volumetric flask, and a calibrated balance.
- Calculation:
 - For 1 mL of a 10 mM solution, weigh out 0.00415 g (4.15 mg) of **WAY-213613** (Molecular Weight = 415.19 g/mol).
 - Adjust the mass based on the desired final volume.
- Procedure:
 - Carefully weigh the calculated amount of **WAY-213613** powder and transfer it to the volumetric flask.
 - Add a small amount of DMSO to the flask to dissolve the powder.
 - Once fully dissolved, add DMSO to the final desired volume.
 - Mix the solution thoroughly.
- Storage: Store the stock solution at -20°C for short-term use or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

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References

- 1. WAY-213,613 - Wikipedia [en.wikipedia.org]
- 2. medkoo.com [medkoo.com]
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